

Application Notes and Protocols: 2-Methoxy-3-methyl-benzoquinone as a Chemical Intermediate

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Compound of Interest

Compound Name: 2-Methoxy-3-methyl-[1,4]benzoquinone

Cat. No.: B1254543

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of 2-Methoxy-3-methyl-benzoquinone, a key chemical intermediate in the synthesis of biologically active compounds, most notably Coenzyme Q10 (CoQ10). This document details its synthesis, applications, and relevant experimental protocols.

Introduction

2-Methoxy-3-methyl-benzoquinone is a valuable building block in organic synthesis. Its primary application lies in its role as a precursor to 2,3-dimethoxy-5-methyl-1,4-benzoquinone (Coenzyme Q0), which is the core benzoquinone structure of the Coenzyme Q series. Coenzyme Q10 is an essential component of the electron transport chain in mitochondria and a potent antioxidant, making its synthesis a significant focus in the pharmaceutical and nutraceutical industries. The methoxy and methyl substituents on the benzoquinone ring are crucial for its subsequent transformations into the more complex Coenzyme Q analogs.

Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of 2-Methoxy-3-methyl-benzoquinone and its direct product, 2,3-dimethoxy-5-methyl-1,4-benzoquinone (Coenzyme Q0), is provided

below.

| Property | 2-Methoxy-3-methyl-benzoquinone | 2,3-dimethoxy-5-methyl-1,4-benzoquinone (Coenzyme Q0) |
|-------------------|--|---|
| Molecular Formula | C ₈ H ₈ O ₃ | C ₉ H ₁₀ O ₄ |
| Molecular Weight | 152.15 g/mol | 182.17 g/mol [1] |
| CAS Number | 2207-57-0[2] | 605-94-7[1] |
| Appearance | - | Yellow crystalline solid[3] or powder[1] |
| Melting Point | - | 58-60 °C[1] |
| Solubility | - | Soluble in DMF (100 mg/ml), DMSO (100 mg/ml), and Ethanol (5 mg/ml) |

Note: Detailed experimental data for 2-Methoxy-3-methyl-benzoquinone is not as readily available in the public domain as for its derivatives.

Synthesis of 2-Methoxy-3-methyl-benzoquinone: A Green Chemistry Approach

A high-yielding and environmentally benign "telescoped" process for the synthesis of 2-methoxy-3-methyl-[3][4]benzoquinone has been developed, avoiding the use of hazardous heavy metal oxidants like sodium dichromate.[4][5]

Reaction Scheme

Experimental Protocol

Materials:

- Starting Material (e.g., 2-methoxy-3-methylphenol or a related precursor)
- Hydrogen Peroxide (H₂O₂)

- Nitric Acid (HNO_3)
- Acetic Acid (CH_3COOH)
- Standard laboratory glassware and equipment for organic synthesis

Procedure:

- While a detailed, step-by-step protocol from a peer-reviewed journal is not readily available in the provided search results, the key reagents for a green synthesis have been identified as hydrogen peroxide and nitric acid in acetic acid.^{[4][5]} This method is reported to achieve a high yield of 95%.^[4]
- A typical procedure would involve the controlled addition of the oxidizing agents (H_2O_2 and a catalytic amount of HNO_3) to a solution of the starting material in acetic acid.
- The reaction temperature and time would need to be carefully monitored to ensure selective oxidation and prevent side reactions.
- Work-up would likely involve quenching of the excess oxidant, extraction of the product into an organic solvent, washing to remove acids, drying, and finally, purification by crystallization or chromatography.

Application in the Synthesis of Coenzyme Q0

2-Methoxy-3-methyl-benzoquinone is a direct precursor to 2,3-dimethoxy-5-methyl-1,4-benzoquinone (Coenzyme Q0), a critical intermediate in the total synthesis of Coenzyme Q10.

Reaction Scheme

Experimental Protocol

Materials:

- 2-Methoxy-3-methyl-benzoquinone
- A suitable methylating agent (e.g., dimethyl sulfate, methanol with a catalyst)
- Solvent (e.g., dichloromethane, methanol)

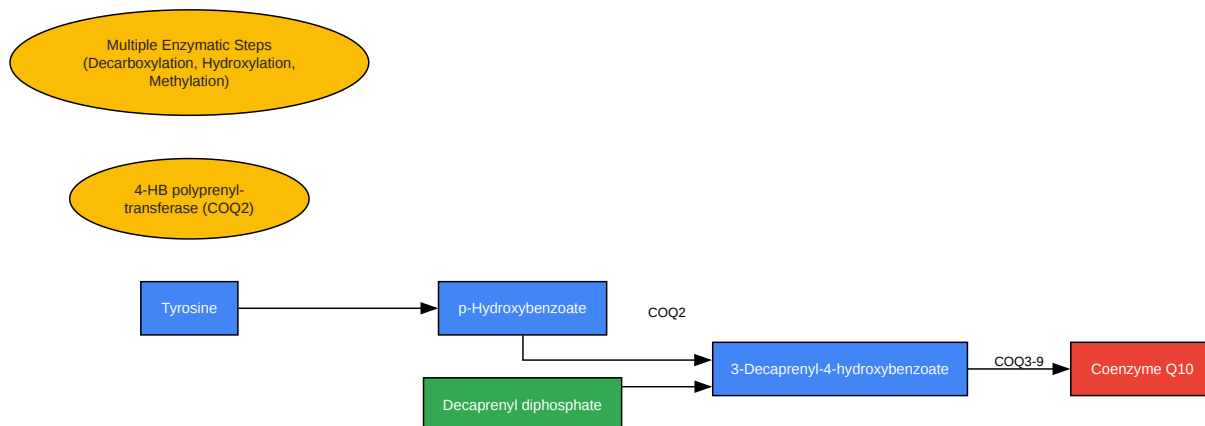
- Base (if required, e.g., potassium carbonate)
- Standard laboratory glassware and equipment for organic synthesis

Procedure:

- The synthesis of Coenzyme Q0 from 3,4,5-trimethoxytoluene using hydrogen peroxide as an oxidant in the presence of a supported heteropolyacid catalyst and a phase transfer catalyst (PEG-1000) in acetic acid has been reported with a yield of 90% and purity of 97%.^[6]
- A general procedure for methoxylation would involve dissolving 2-Methoxy-3-methyl-benzoquinone in a suitable solvent.
- The methylating agent and any necessary catalyst or base would then be added.
- The reaction mixture would be stirred, potentially with heating, for a specified period.
- Upon completion, the reaction would be worked up by washing with water, extracting the product, drying the organic layer, and removing the solvent.
- The crude product would then be purified, for example, by recrystallization from a suitable solvent like ethanol or by column chromatography.

Coenzyme Q10 Biosynthesis Pathway

The following diagram illustrates the biosynthetic pathway of Coenzyme Q10, highlighting the formation of the benzoquinone ring and the subsequent isoprenoid side-chain attachment. While 2-Methoxy-3-methyl-benzoquinone is a synthetic intermediate, this pathway provides context for the biological importance of the benzoquinone core.

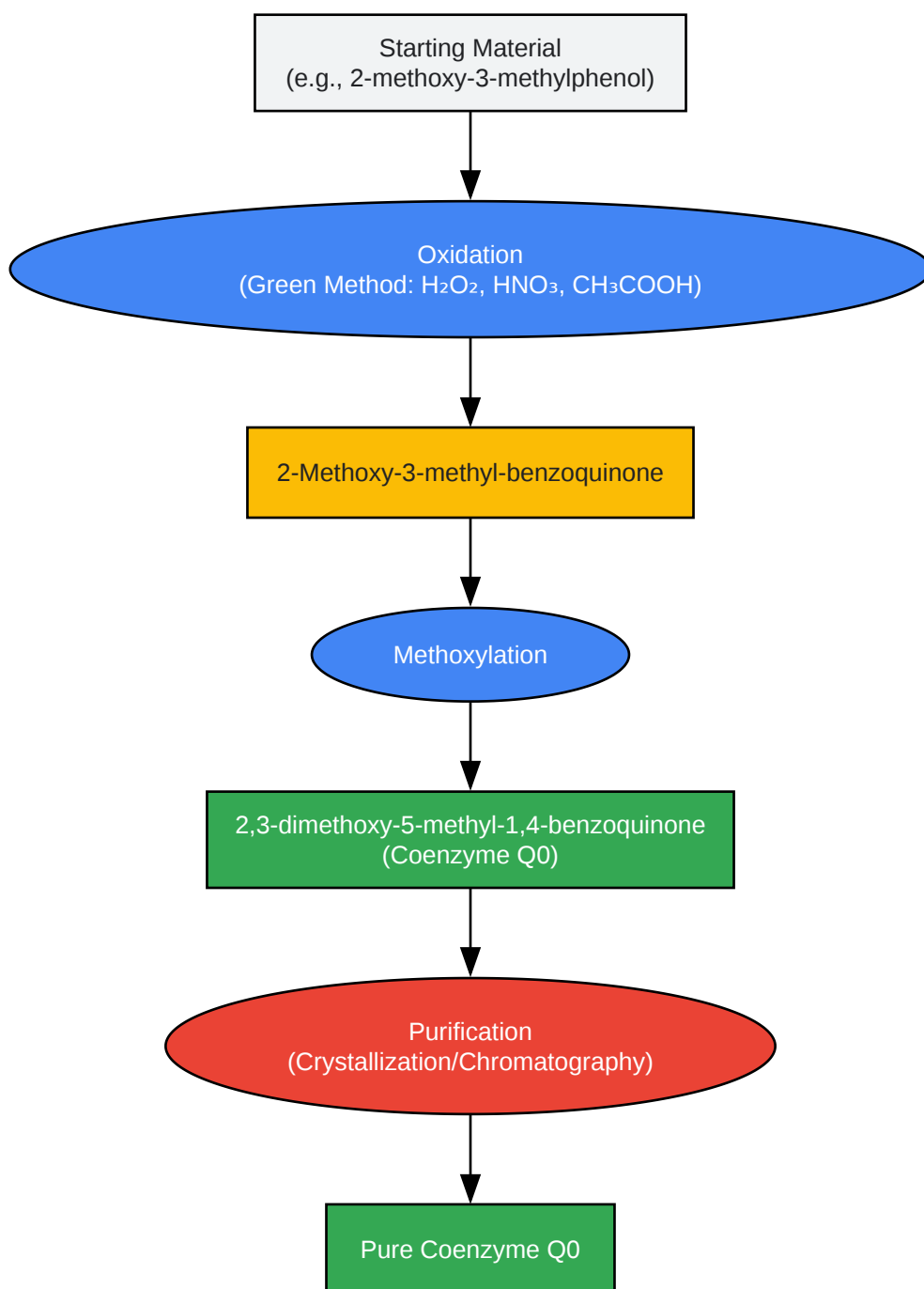


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Caption: Biosynthesis of Coenzyme Q10.

Experimental Workflow for Coenzyme Q0 Synthesis

The logical workflow for the synthesis of Coenzyme Q0 from a suitable precursor, involving the intermediate 2-Methoxy-3-methyl-benzoquinone, is depicted below.



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Caption: Synthetic workflow to Coenzyme Q0.

Conclusion

2-Methoxy-3-methyl-benzoquinone serves as a crucial intermediate in the efficient and increasingly green synthesis of Coenzyme Q0 and, by extension, Coenzyme Q10. The

protocols and data presented here provide a valuable resource for researchers in organic synthesis and drug development, facilitating the production of these vital biological molecules. Further research into optimizing reaction conditions and exploring novel synthetic routes will continue to enhance the accessibility and application of these important benzoquinone derivatives.

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